

Application Notes and Protocols: Measuring PIM1 Kinase Inhibition by INCB053914

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Uzansertib phosphate*

Cat. No.: *B560631*

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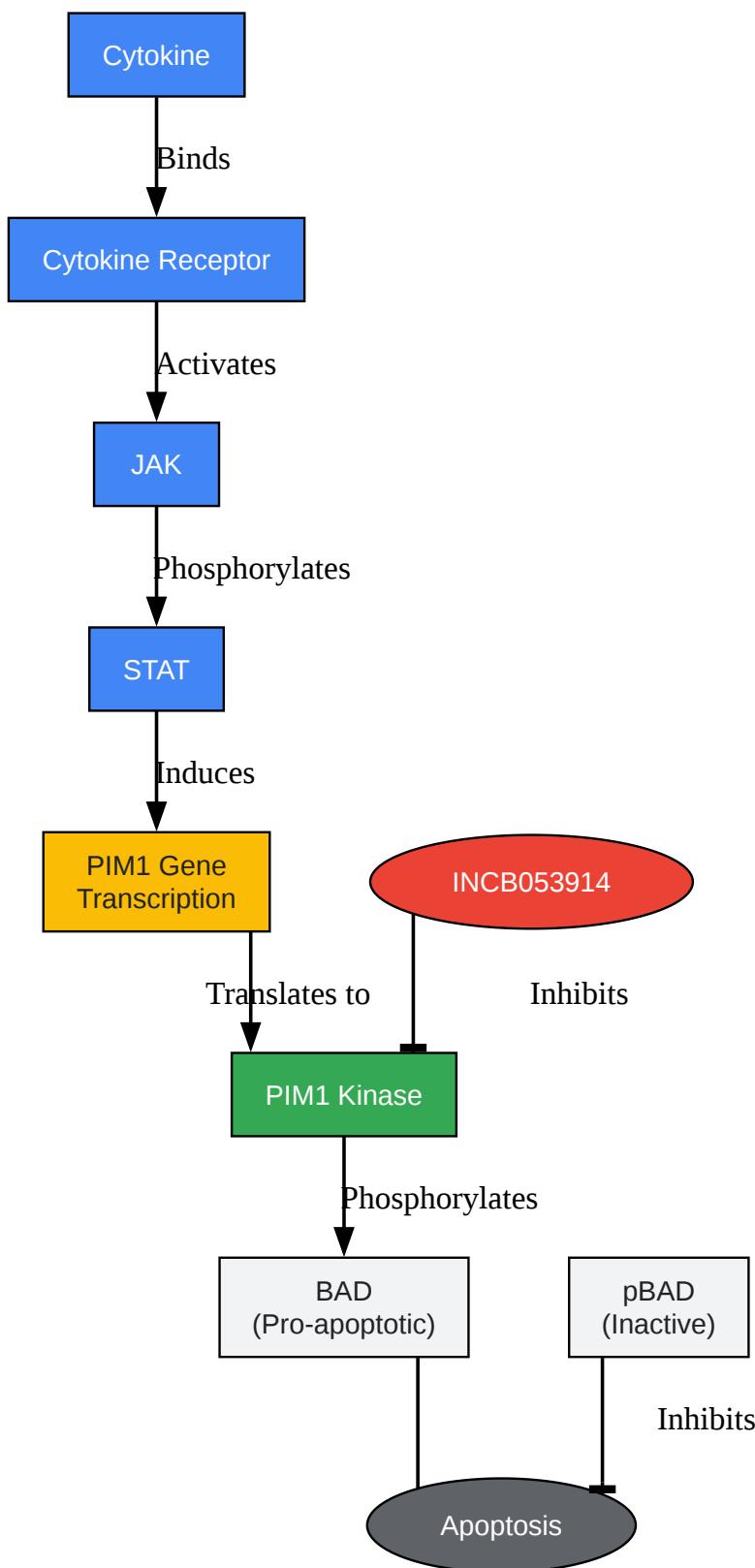
For Researchers, Scientists, and Drug Development Professionals

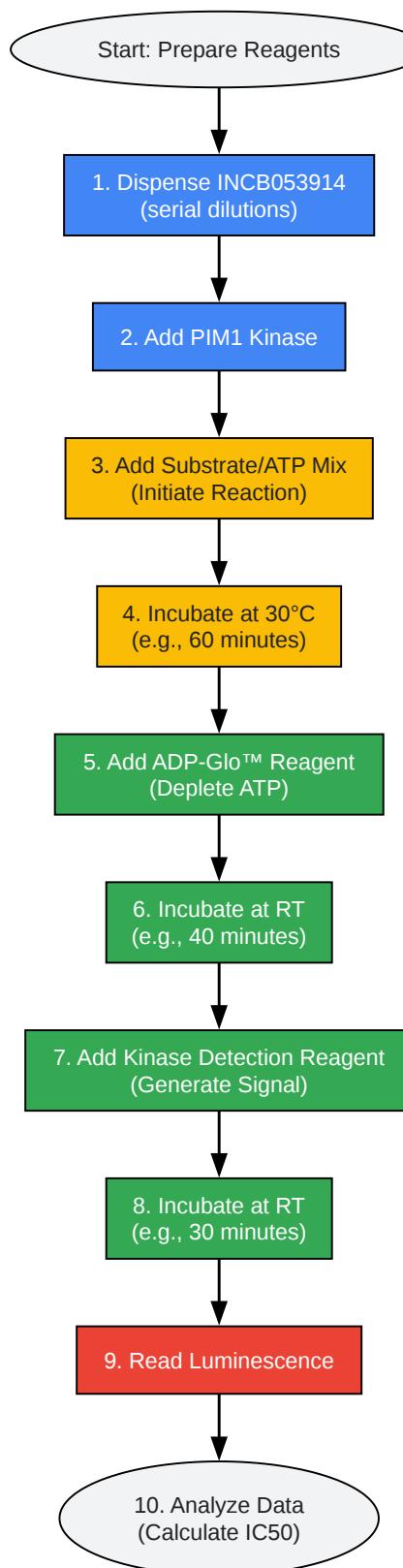
Introduction

PIM1 is a serine/threonine kinase that plays a crucial role in cell survival, proliferation, and drug resistance.^{[1][2]} Its overexpression is implicated in various cancers, making it a significant target for therapeutic intervention.^[2] INCB053914 is a potent, ATP-competitive pan-PIM kinase inhibitor that has shown efficacy in preclinical models of hematologic malignancies.^{[3][4]} This document provides a detailed protocol for measuring the inhibitory activity of INCB053914 against PIM1 kinase using a luminescence-based biochemical assay.

PIM1 Signaling Pathway

PIM kinases are downstream effectors of multiple signaling pathways, including the JAK/STAT pathway, and they contribute to cell survival by phosphorylating and inactivating pro-apoptotic proteins such as BAD.^{[3][5][6]}



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- To cite this document: BenchChem. [Application Notes and Protocols: Measuring PIM1 Kinase Inhibition by INCB053914]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b560631#kinase-assay-protocol-for-measuring-pim1-inhibition-by-incb053914>]

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